

# Proper Disposal of VU0483605: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: VU0483605

Cat. No.: B611762

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For Immediate Reference: **VU0483605** is a chlorinated organic compound. Disposal should follow protocols for halogenated organic waste. Never dispose of down the drain or in regular trash.

This document provides essential safety and logistical information for the proper handling and disposal of **VU0483605** (CAS No. 1623101-11-0), a potent and brain-penetrated mGlu1 receptor positive allosteric modulator (PAM) used in research. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.<sup>[1]</sup> Information regarding the specific hazards of **VU0483605** is not fully available in publicly accessible safety data sheets, therefore, caution is advised and general protocols for handling potentially hazardous research chemicals should be strictly followed.

## Summary of Key Information

Property	Data	Source
Chemical Name	3-chloro-N-[3-chloro-4-(4-chloro-1,3-dioxo-2,3-dihydro-1H-isoindol-2-yl)phenyl]pyridine-2-carboxamide	[2]
CAS Number	1623101-11-0	[1][2]
Molecular Formula	C20H10Cl3N3O3	[2]
Molecular Weight	446.67 g/mol	
Appearance	Crystalline solid, light yellow to orange	
Solubility	Soluble in DMSO ( $\leq 20$ mg/ml) and dimethyl formamide (20 mg/ml)	
Storage	Store at -20°C	

## Experimental Protocols for Safe Handling and Disposal

Personal Protective Equipment (PPE): Before handling **VU0483605**, all personnel must be equipped with the following standard laboratory PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Handling Procedures:

- Handle **VU0483605** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

- Avoid direct contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention.
- Prevent the formation of dust when working with the solid form of the compound.

Spill Management: In the event of a spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection if dust is generated.
- Absorb liquid spills with an inert material (e.g., vermiculite, sand).
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Place all contaminated materials into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, and dispose of the cleaning materials as hazardous waste.

Disposal of Unused **VU0483605** and Contaminated Materials:

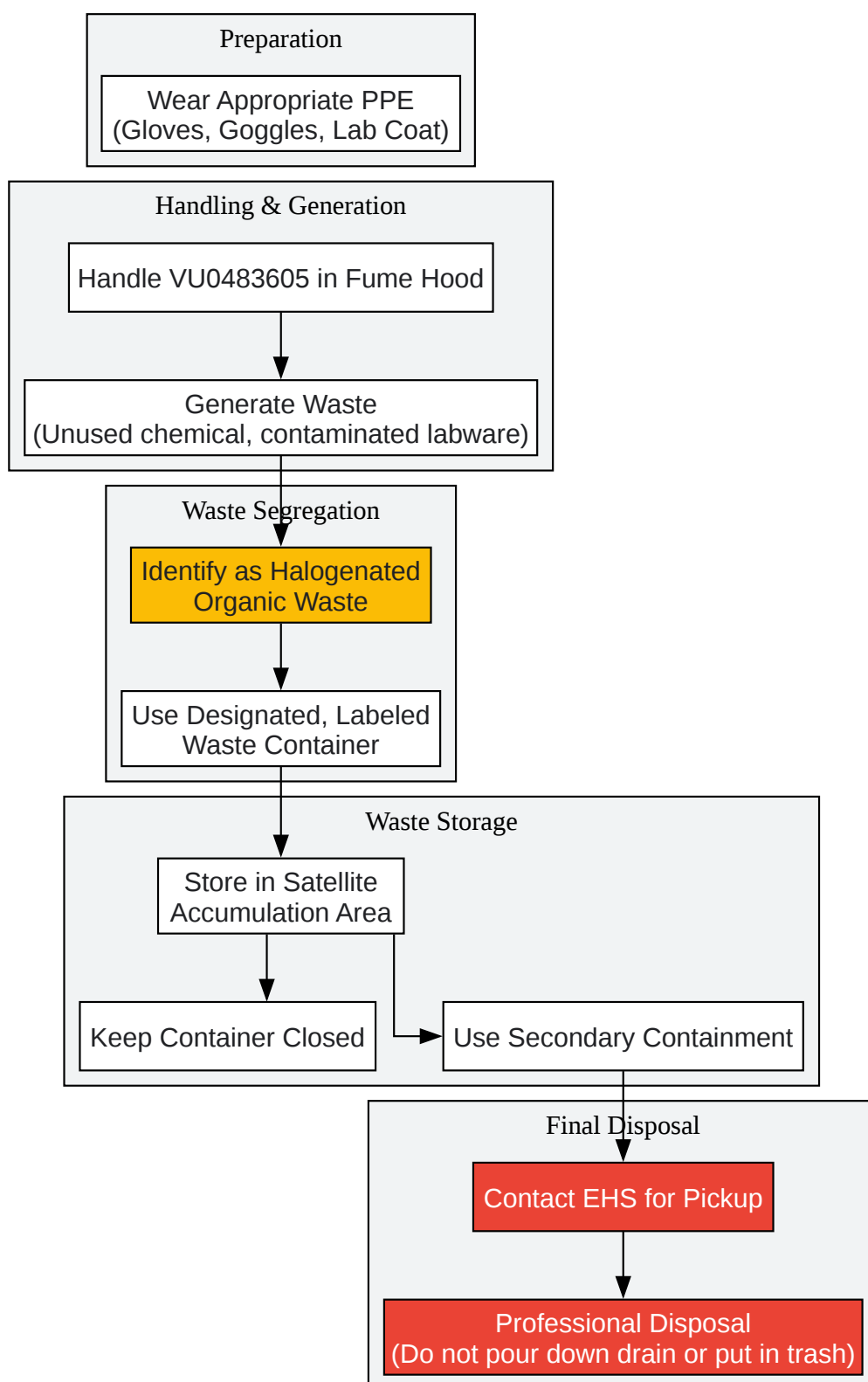
- Segregation: All waste containing **VU0483605**, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials, gloves), must be segregated as halogenated organic waste. Do not mix with non-halogenated or other waste streams.
- Waste Container:
  - Use a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with chlorinated organic compounds.
  - The label must include:
    - The words "Hazardous Waste"
    - The full chemical name: "**VU0483605**" or "3-chloro-N-[3-chloro-4-(4-chloro-1,3-dioxo-2,3-dihydro-1H-isoindol-2-yl)phenyl]pyridine-2-carboxamide"

- The primary hazard(s) (e.g., "Toxic," "Halogenated Organic")
- The accumulation start date.
- Storage of Waste:
  - Store the waste container in a designated satellite accumulation area that is at or near the point of generation.
  - Ensure the container is kept closed except when adding waste.
  - Provide secondary containment to prevent the spread of material in case of a leak.
- Disposal Request:
  - Once the waste container is full or has reached the institutional time limit for storage in a satellite accumulation area, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
  - Do not attempt to dispose of **VU0483605** through incineration or by treating it as general laboratory waste. Professional disposal by a licensed hazardous waste management company is mandatory.

#### Empty Container Disposal:

- Empty containers that held **VU0483605** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- The rinsate must be collected and disposed of as halogenated organic hazardous waste.
- After triple-rinsing, the container can be disposed of as non-hazardous waste, in accordance with institutional policies. Deface the original label before disposal.

## Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **VU0483605**.

By adhering to these procedures, researchers can ensure the safe and environmentally responsible disposal of **VU0483605**, thereby protecting themselves, their colleagues, and the wider community. Always consult your institution's specific chemical hygiene and waste disposal plans for additional requirements.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. VU0483605 price, buy VU0483605 - chemicalbook [chemicalbook.com]
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